

Chemical Synthesis of Vibriobactin for Research Applications

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Compound of Interest

Compound Name: *Ferric vibriobactin*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

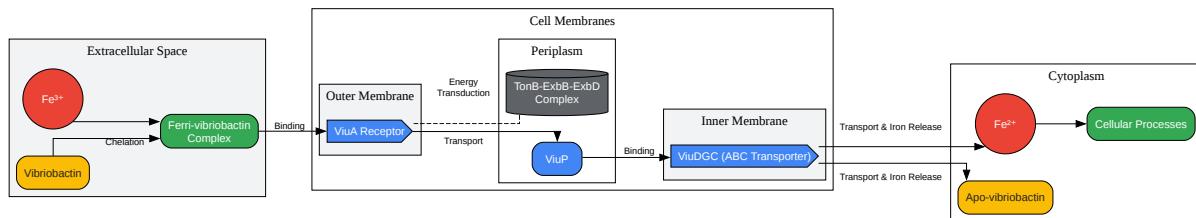
Introduction

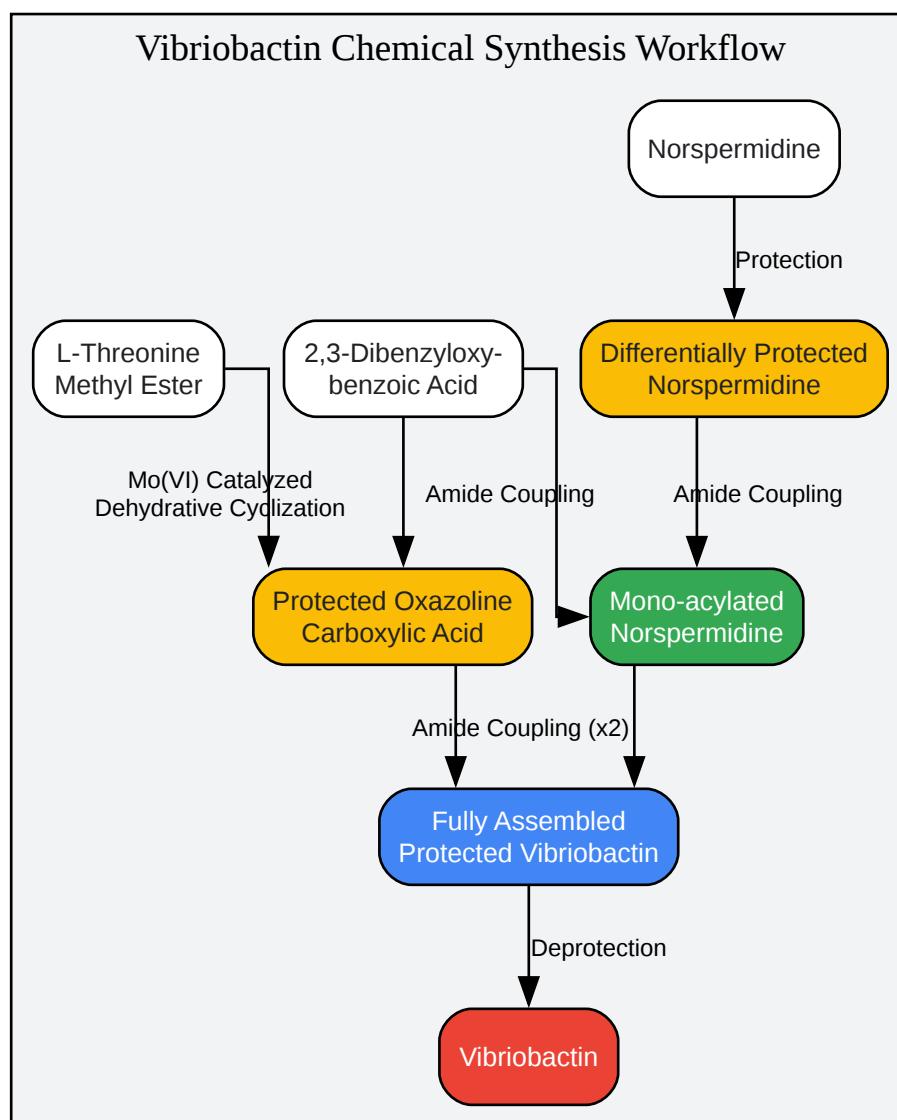
Vibriobactin is a catecholate siderophore produced by *Vibrio cholerae*, the bacterium responsible for cholera.^[1] Siderophores are small, high-affinity iron-chelating molecules secreted by microorganisms to scavenge iron from the environment, a process crucial for their survival and virulence.^{[2][3]} Vibriobactin is comprised of three 2,3-dihydroxybenzoic acid (DHB) units, two L-threonine residues, and a norspermidine backbone.^[4] Two of the DHB moieties are incorporated into 2-(2,3-dihydroxyphenyl)-5-methyl-4,5-dihydrooxazole-4-carboxylic acid moieties derived from L-threonine. The intricate structure and potent iron-binding properties of vibriobactin make it a compelling target for chemical synthesis. Access to synthetic vibriobactin and its analogs is essential for a variety of research applications, including the study of bacterial iron acquisition, the development of novel antimicrobial agents that target this pathway, and the design of drug delivery systems that exploit the siderophore uptake machinery. This document provides detailed protocols and application notes for the chemical synthesis of vibriobactin for research use.

Vibriobactin Signaling and Iron Uptake Pathway

Vibriobactin plays a central role in the iron acquisition system of *Vibrio cholerae*. The process begins with the biosynthesis and secretion of vibriobactin into the extracellular environment in response to iron-limiting conditions.^[5] Once secreted, vibriobactin scavenges ferric iron (Fe^{3+})

from host iron-binding proteins or the surrounding medium, forming a stable ferri-vibriobactin complex.^[5] This complex is then recognized and bound by a specific outer membrane receptor protein, ViuA.^{[6][7]} The transport of the ferri-vibriobactin complex across the outer membrane is an energy-dependent process that relies on the TonB-ExbB-ExbD system.^{[5][8][9]} In the periplasm, the complex is bound by a periplasmic binding protein, ViuP, which is part of an ABC transporter system (ViuDGC) that facilitates its transport across the cytoplasmic membrane into the cytoplasm.^[10] Once inside the cell, iron is released from the vibriobactin molecule, likely through a reduction mechanism, and becomes available for various cellular processes. The iron-free siderophore can then be recycled or degraded.





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